

Sourcing High-Purity 2-Amino-6-nitrobenzaldehyde: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 2-Amino-6-nitrobenzaldehyde

Cat. No.: B183300

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This technical guide provides a comprehensive overview for researchers, scientists, and drug development professionals on sourcing high-purity **2-Amino-6-nitrobenzaldehyde**. The document outlines commercially available suppliers, presents a detailed experimental protocol for purification to achieve high purity, and includes visualizations to guide the procurement and experimental processes.

Commercial Suppliers of 2-Amino-6-nitrobenzaldehyde

A critical first step in any research involving **2-Amino-6-nitrobenzaldehyde** is the procurement of high-quality starting material. A survey of prominent chemical suppliers reveals a range of available purities and quantities. The following table summarizes the offerings from several key vendors. Researchers are advised to request certificates of analysis (CoA) from suppliers to verify purity and impurity profiles before purchase.

Supplier	Product Number	Purity	Available Quantities
Biosynth	FFA13353	Information not readily available	Inquire
LookChem	Aggregator	Varies (95% to >97%)	Varies (mg to g)
Crysdot	(via LookChem)	97%	1g, 5g
Chemenu	(via LookChem)	>95%	25g
Chemcia Scientific	(via LookChem)	97%	0.5g, 2.5g
Alichem	(via LookChem)	Not specified	250mg, 500mg, 1g
Sigma-Aldrich	C12H316CF22B	Information not readily available	Inquire

Experimental Protocol: Purification of 2-Amino-6-nitrobenzaldehyde to >99% Purity

For applications requiring the highest purity, commercially available **2-Amino-6-nitrobenzaldehyde** may necessitate further purification. The following protocol outlines a general procedure for achieving >99% purity through recrystallization and column chromatography.

1. Recrystallization

Recrystallization is a fundamental technique for purifying solid organic compounds. The choice of solvent is critical and should be determined through small-scale solubility tests.

- Objective: To remove impurities by dissolving the crude compound in a hot solvent and allowing the desired compound to crystallize upon cooling, leaving impurities in the solution.
- Recommended Solvents for Initial Screening: Ethanol, methanol, ethyl acetate, toluene, and mixtures of these with hexanes or water.
- Procedure:

- Dissolve the crude **2-Amino-6-nitrobenzaldehyde** in a minimum amount of a suitable hot solvent.
- If the solution is colored, activated charcoal can be added to adsorb colored impurities.
- Hot filter the solution to remove any insoluble impurities and the activated charcoal.
- Allow the filtrate to cool slowly to room temperature, followed by further cooling in an ice bath to promote crystallization.
- Collect the crystals by vacuum filtration and wash with a small amount of cold solvent.
- Dry the crystals under vacuum.
- Assess purity using an appropriate analytical technique (e.g., HPLC, NMR). Repeat the recrystallization if necessary.

2. Column Chromatography

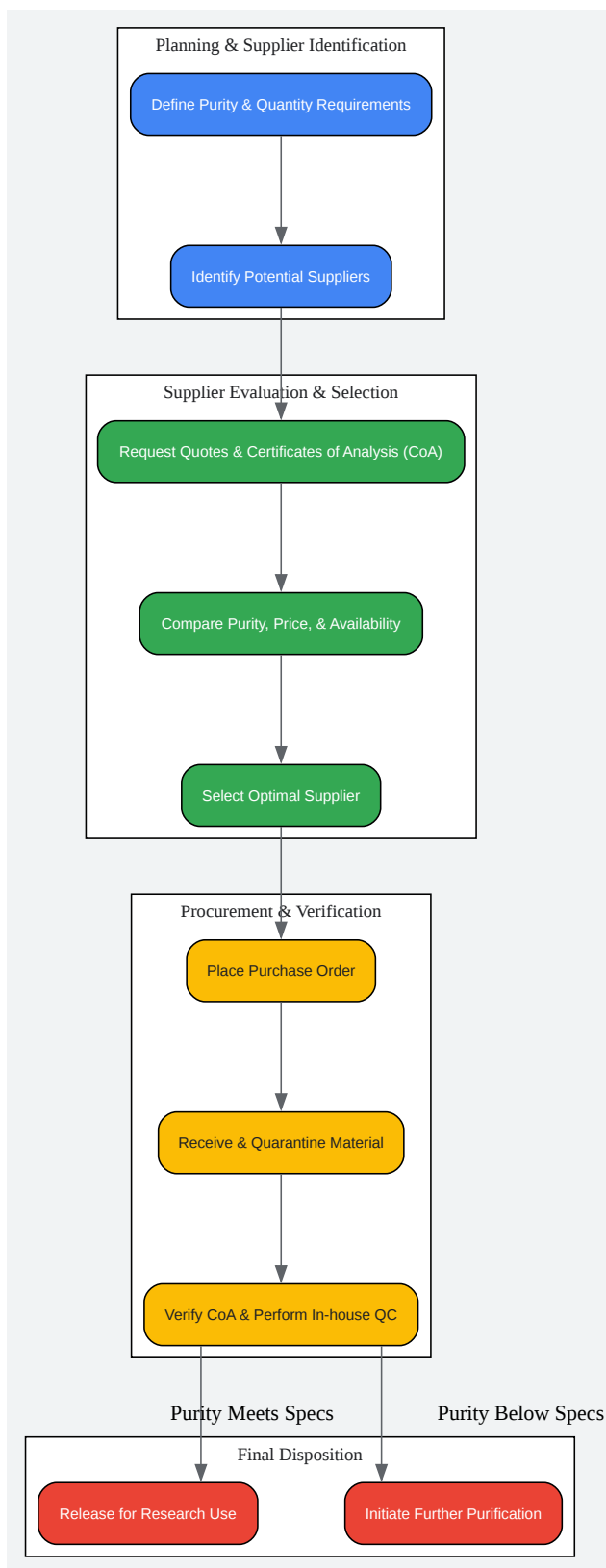
For impurities that are not effectively removed by recrystallization, column chromatography is a powerful purification technique.

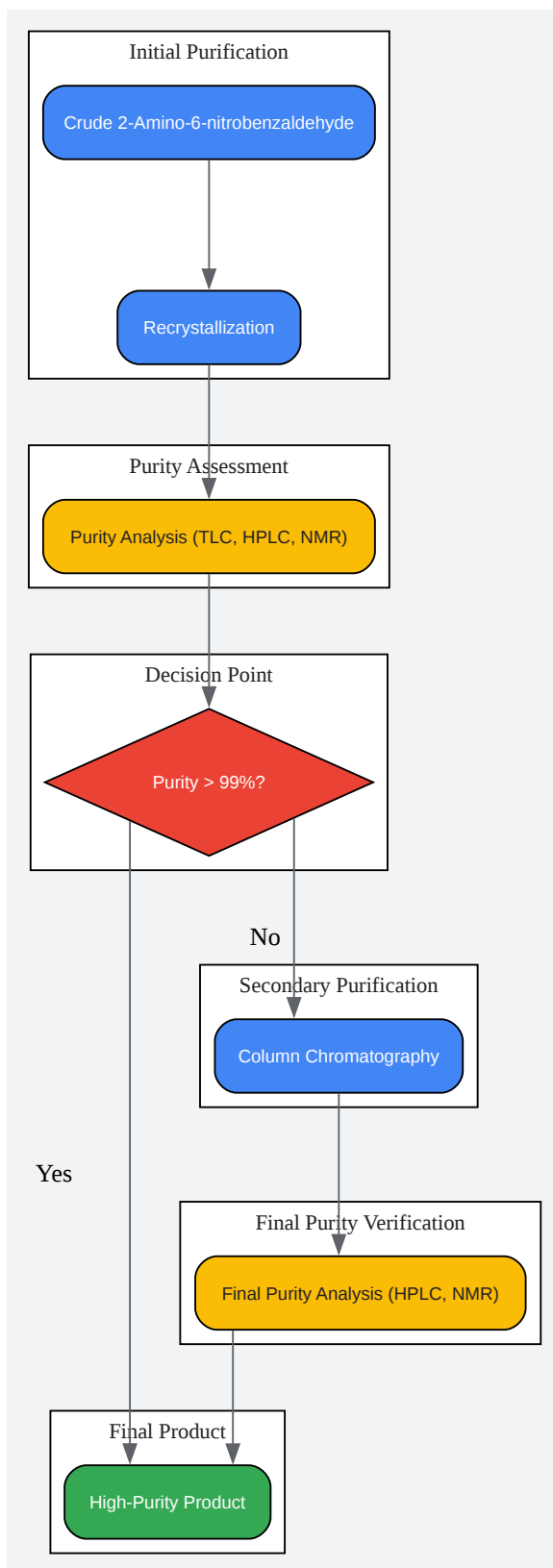
- Objective: To separate **2-Amino-6-nitrobenzaldehyde** from impurities based on their differential adsorption to a stationary phase.
- Stationary Phase: Silica gel (standard grade, 60 Å, 230-400 mesh).
- Mobile Phase: A solvent system with a polarity that allows for good separation of the desired compound from its impurities. A common starting point is a gradient of ethyl acetate in hexanes (e.g., starting from 10% ethyl acetate and gradually increasing the concentration).
- Procedure:
 - Prepare a slurry of silica gel in the initial mobile phase (e.g., 10% ethyl acetate in hexanes) and pack it into a chromatography column.
 - Dissolve the partially purified **2-Amino-6-nitrobenzaldehyde** in a minimum amount of the mobile phase or a slightly more polar solvent.

- Carefully load the sample onto the top of the silica gel bed.
- Elute the column with the mobile phase, gradually increasing the polarity of the solvent system.
- Collect fractions and monitor the separation using thin-layer chromatography (TLC).
- Combine the fractions containing the pure product.
- Remove the solvent under reduced pressure to yield the purified **2-Amino-6-nitrobenzaldehyde**.
- Confirm the purity of the final product using analytical methods such as NMR and HPLC. A purity of >99% should be achievable.

Visualization of Key Processes

To aid in the understanding of the procurement and experimental workflows, the following diagrams have been generated.





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